

ARQ-736 BRAF V600E mutation targeting

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Compound Focus: Arq-736

CAS No.: 1228237-57-7

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ARQ-736 Developer and Status

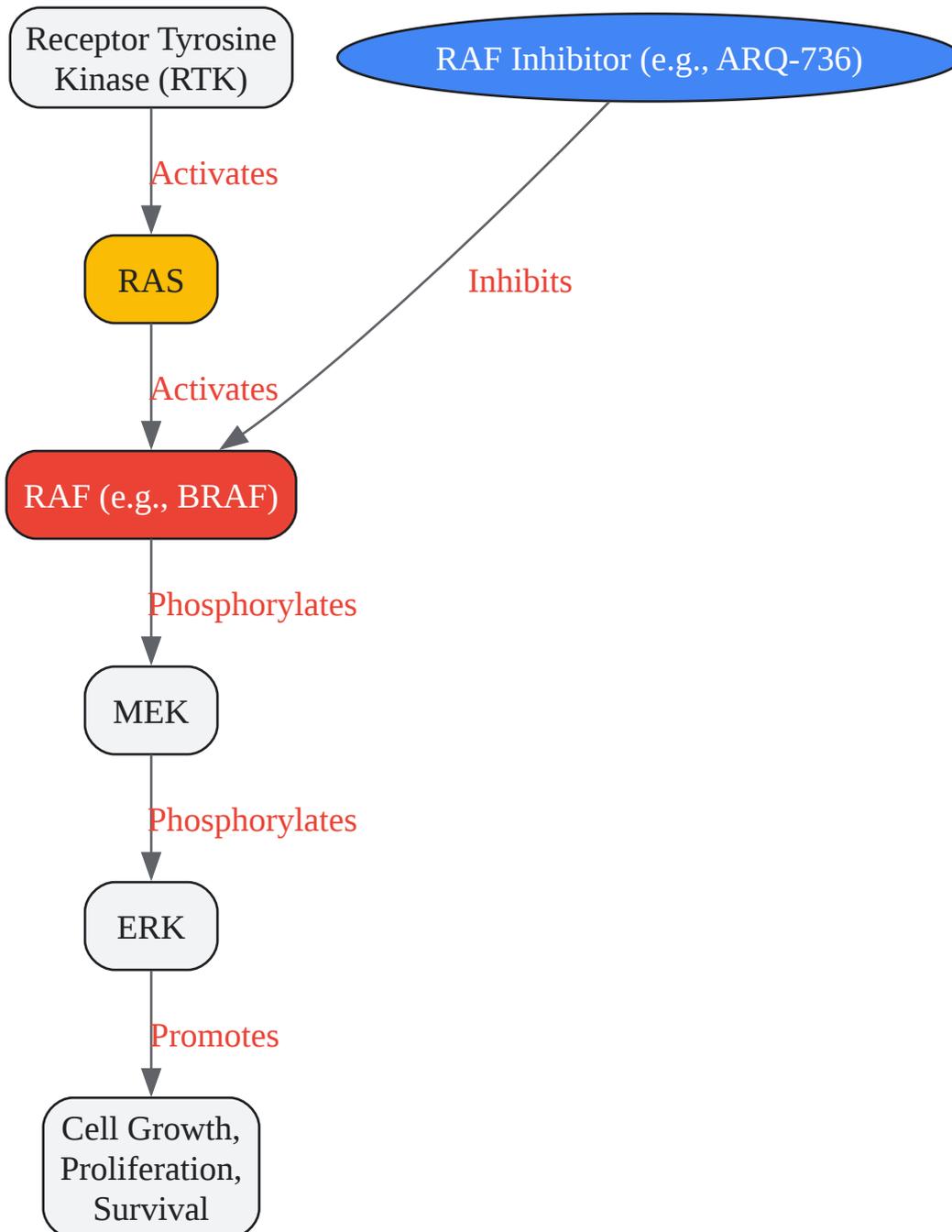
The following table summarizes the core information available for **ARQ-736**:

Attribute	Details
Developer	ArQule, Inc. [1]
Phase of Development	Phase 1 clinical trials (as of 2013) [1]
Drug Class	RAF kinase inhibitor; part of the ArQule Kinase Inhibitor Platform (AKIP) [1]
Description	Orally administered, small-molecule inhibitor designed to inhibit RAF kinases, including BRAF [1]

Context on BRAF V600E & Targeted Therapy

ARQ-736 was designed to target the **BRAF V600E mutation**, a common driver in several cancers [2]. This mutation leads to constitutive activation of the BRAF kinase, which in turn persistently activates the **MAPK signaling pathway** (also known as the RAS-RAF-MEK-ERK pathway), promoting uncontrolled cell growth and survival [3] [4] [5].

The diagram below illustrates this central pathway and the theoretical point of inhibition for a RAF kinase inhibitor like **ARQ-736**.



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The first-generation BRAF V600E inhibitors approved for clinical use (vemurafenib, dabrafenib, encorafenib) are highly effective but face challenges with therapeutic resistance, often due to RAF

dimerization and pathway reactivation [4]. Newer RAF inhibitors are being developed to overcome these limitations [4].

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References

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3. B-Raf and the inhibitors: from bench to bedside - PMC [pmc.ncbi.nlm.nih.gov]
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